

2',4',5'-Trimethylacetophenone CAS number and safety data

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Compound of Interest

Compound Name: 2',4',5'-Trimethylacetophenone

Cat. No.: B1294336

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Technical Guide: 2',4',5'-Trimethylacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available information regarding the chemical identifier and safety data for **2',4',5'-Trimethylacetophenone**. It is important to note that comprehensive safety and toxicological data for this specific isomer are limited. For comparative purposes, data for the more thoroughly studied isomer, 2',4',6'-Trimethylacetophenone, is also presented with clear distinctions.

Chemical Identification and Physical Properties

2',4',5'-Trimethylacetophenone is an aromatic ketone. Accurate identification through its CAS number is critical for regulatory and safety purposes.

Identifier	Value	Source
Chemical Name	2',4',5'-Trimethylacetophenone	N/A
CAS Number	2040-07-5	[1]
Molecular Formula	C ₁₁ H ₁₄ O	[1]
Molecular Weight	162.23 g/mol	[1]
MDL Number	MFCD00017244	[1]

It is important to note that a major supplier, Sigma-Aldrich, indicates that they do not collect analytical data for this specific product and the buyer is responsible for confirming its identity and purity.^[1]

For the related isomer, 2',4',6'-Trimethylacetophenone (CAS: 1667-01-2), the following physical properties have been documented:

Property	Value	Source
Appearance	Clear colorless to light yellow liquid	[2]
Density	0.975 g/mL at 25 °C	[2][3]
Boiling Point	235-236 °C	[2]
Flash Point	>110 °C (>230 °F)	[2][4]
Refractive Index	n ₂₀ /D 1.517	[2]
Solubility	Insoluble in water, soluble in alcohol	[2]

Safety and Hazard Information

Comprehensive, experimentally derived safety data for **2',4',5'-Trimethylacetophenone** is not readily available in the public domain.

For the related isomer, 2',4',6'-Trimethylacetophenone (CAS: 1667-01-2), the following GHS hazard classifications have been identified:

Hazard Class	Hazard Statement	Source
Acute toxicity, Oral	H302: Harmful if swallowed	[2]
Skin corrosion/irritation	H315: Causes skin irritation	[2]
Serious eye damage/eye irritation	H319: Causes serious eye irritation	[2]
Specific target organ toxicity - single exposure (Respiratory system)	H335: May cause respiratory irritation	[2]

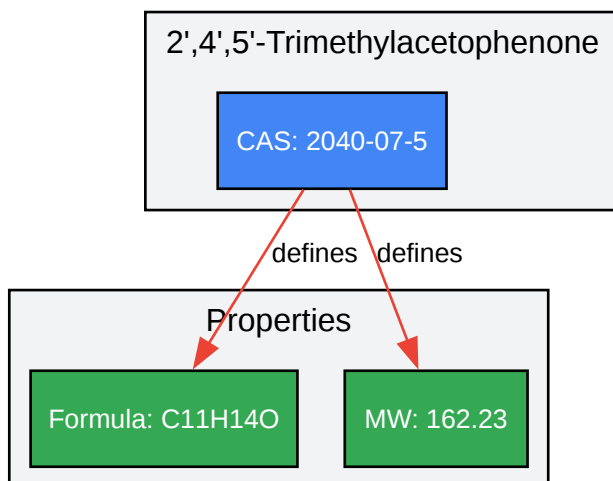
Precautionary Statements: P261, P305+P351+P338[2]

Experimental Protocols

While specific experimental details for the safety testing of trimethylacetophenone isomers are not provided in the search results, the determination of the above-mentioned hazard classifications typically follows standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

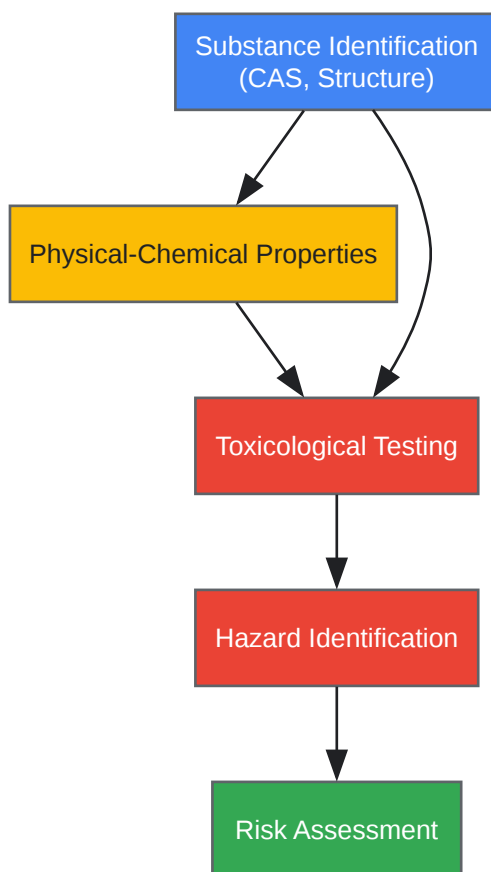
- **Acute Oral Toxicity:** Generally determined using OECD Test Guideline 420, 423, or 425, which involve the administration of the substance to fasted animals (usually rats) and subsequent observation for signs of toxicity and mortality.
- **Skin Irritation:** Typically assessed using OECD Test Guideline 404, which involves applying the substance to the shaved skin of an animal (usually a rabbit) and observing for signs of erythema and edema.
- **Eye Irritation:** Often evaluated using OECD Test Guideline 405, where the substance is applied to the eye of an animal (typically a rabbit) and observed for effects on the cornea, iris, and conjunctiva.
- **Genotoxicity:** A battery of tests is usually performed, such as the Ames test (OECD 471) to assess bacterial reverse mutation and in vitro micronucleus tests (OECD 487) on mammalian cells.[5]

Visualizations



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Caption: Key identifiers for **2',4',5'-Trimethylacetophenone**.



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Caption: General workflow for chemical safety assessment.

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